

Application Notes and Protocols for Apoptosis Assays with BRD4 Inhibitor-15

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Compound of Interest

Compound Name: *BRD4 Inhibitor-15*

Cat. No.: *B15143341*

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Introduction

Bromodomain-containing protein 4 (BRD4) has emerged as a critical epigenetic reader and a promising therapeutic target in various cancers.[1][2] As a member of the Bromodomain and Extra-Terminal (BET) family of proteins, BRD4 plays a pivotal role in regulating the transcription of key oncogenes, including c-MYC, and anti-apoptotic proteins.[3][4] Inhibition of BRD4 disrupts these crucial survival signals, leading to cell cycle arrest and apoptosis in cancer cells. [5]

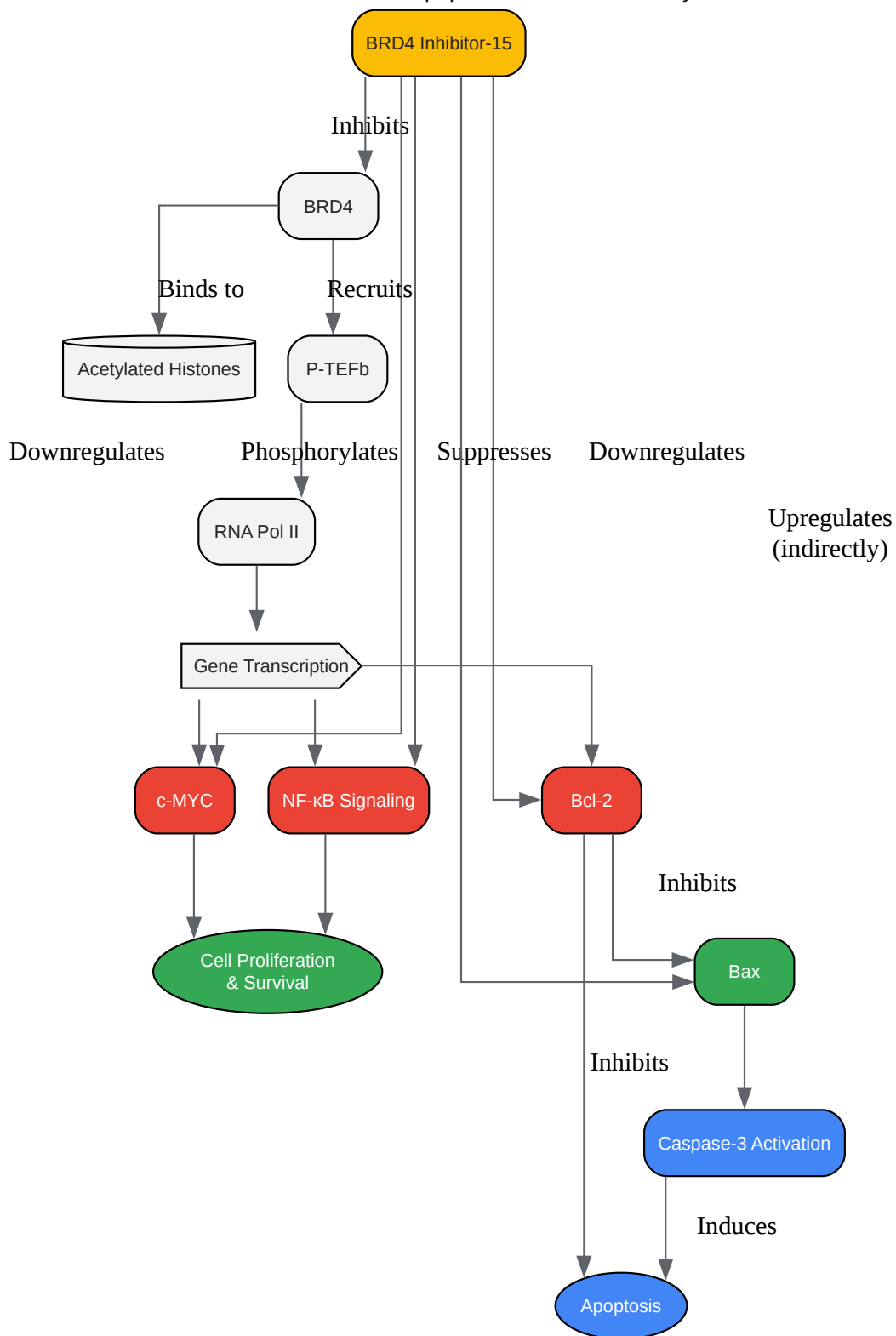
This document provides detailed application notes and protocols for conducting apoptosis assays using **BRD4 Inhibitor-15**, a potent and specific inhibitor of BRD4 with an IC₅₀ of 18 nM. While detailed quantitative data for **BRD4 Inhibitor-15** is not extensively available in public literature, this guide will use data from the well-characterized BRD4 inhibitor, JQ1, as a representative compound to illustrate the expected outcomes and provide a framework for experimental design. The methodologies described can be readily adapted for the evaluation of **BRD4 Inhibitor-15** and other novel BRD4 inhibitors.

BRD4 Inhibitor-15 is known to induce apoptosis in prostate cancer cells (22RV1) by modulating the Bcl-2 family of proteins, activating the caspase-3 signaling pathway, and downregulating c-Myc levels. The following protocols will enable researchers to effectively assess the apoptotic effects of this and other BRD4 inhibitors.

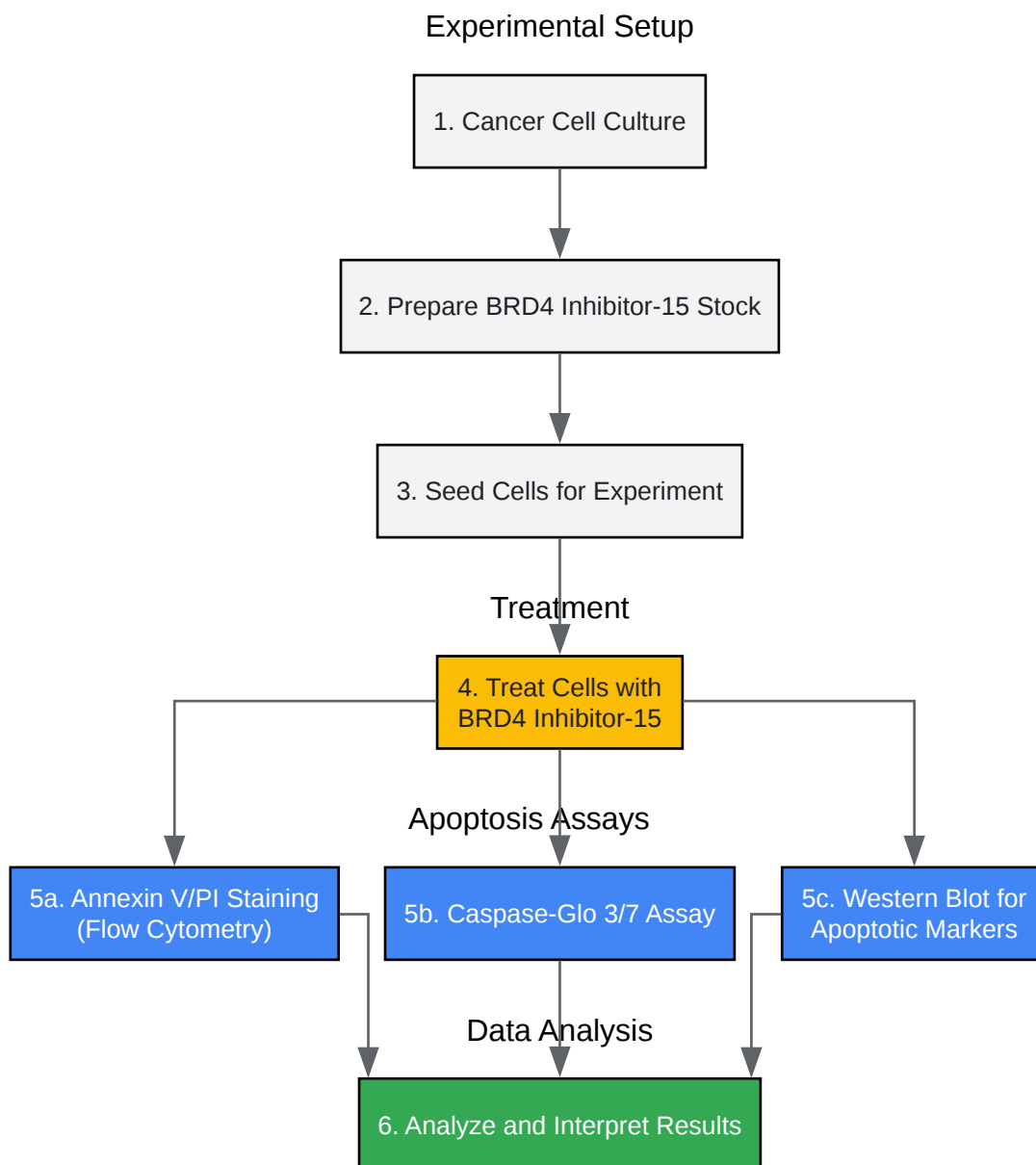
Signaling Pathways and Experimental Workflow

BRD4 inhibitors induce apoptosis through multiple mechanisms, primarily by downregulating the transcription of key survival genes. The diagram below illustrates the key signaling pathways affected by BRD4 inhibition.

BRD4 Inhibition and Apoptosis Induction Pathway



Experimental Workflow for Apoptosis Assays



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